

Reconstituting and handling lyophilized Tigapotide for experiments

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Compound of Interest

Compound Name: **Tigapotide**
Cat. No.: **B15581151**

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Application Notes and Protocols for Lyophilized Tigapotide

For Researchers, Scientists, and Drug Development Professionals

Introduction

Tigapotide, a synthetic 15-mer peptide derived from the human prostate secretory protein (PSP94), has demonstrated potential as a signal transduction inhibitor with anti-angiogenic and anti-metastatic properties.^[1] It is implicated in the inhibition of matrix metalloproteinase-9 (MMP-9) secretion and interference with the vascular endothelial growth factor (VEGF) signaling pathway.^{[1][2]} These characteristics make **Tigapotide** a molecule of interest in cancer research, particularly in the context of hormone-refractory prostate cancer.^[1]

This document provides detailed protocols for the reconstitution, handling, and storage of lyophilized **Tigapotide** to ensure its stability and integrity for experimental use. It also presents a putative signaling pathway based on current literature.

Data Presentation

Quantitative data regarding the storage and handling of **Tigapotide** are summarized in the tables below. These are based on general guidelines for synthetic peptides in the absence of manufacturer-specific data for **Tigapotide**.

Table 1: Storage Conditions for Lyophilized and Reconstituted **Tigapotide**

Form	Storage Temperature	Duration	Notes
Lyophilized Powder	-20°C or -80°C	Several months to years	Store in a tightly sealed vial with a desiccant. Avoid exposure to light and moisture.
Reconstituted Stock Solution	-20°C or -80°C	Up to 1 month (aliquoted)	Avoid repeated freeze-thaw cycles by preparing single-use aliquots.
Diluted Working Solution	4°C	Up to 1 week	For short-term use. Discard if not used within this period.

Table 2: Recommended Reconstitution and Experimental Concentrations

Parameter	Recommendation	Details
Reconstitution Solvent	Sterile, distilled water or 0.1% acetic acid for initial solubilization. For hydrophobic peptides, DMSO may be used.	The choice of solvent depends on the peptide's amino acid composition. A small amount should be tested for solubility first.
Stock Solution Concentration	1-10 mg/mL	Preparing a concentrated stock solution allows for accurate dilution to working concentrations.
Typical in vitro Experimental Concentration	1-100 µM	The optimal concentration should be determined experimentally for each specific assay and cell line.

Experimental Protocols

Protocol 1: Reconstitution of Lyophilized Tigapotide

This protocol outlines the steps to reconstitute lyophilized **Tigapotide** to create a stock solution.

Materials:

- Vial of lyophilized **Tigapotide**
- Sterile, high-purity water, 0.1% acetic acid, or DMSO
- Sterile, low-protein-binding polypropylene microcentrifuge tubes
- Sterile pipette and tips
- Vortex mixer
- Microcentrifuge

Procedure:

- Equilibration: Before opening, allow the vial of lyophilized **Tigapotide** to equilibrate to room temperature for at least 15-20 minutes. This prevents condensation from forming inside the vial, which can affect peptide stability.
- Centrifugation: Briefly centrifuge the vial to ensure that all the lyophilized powder is at the bottom of the vial.
- Solvent Addition: Carefully open the vial and add the appropriate amount of sterile solvent to achieve the desired stock concentration (e.g., 1 mg/mL). For example, to create a 1 mg/mL stock solution from 1 mg of lyophilized peptide, add 1 mL of solvent.
- Dissolution: Gently vortex or swirl the vial to dissolve the peptide completely. Avoid vigorous shaking, which can cause aggregation. If the peptide is difficult to dissolve, sonication may be helpful.

- **Aliquoting:** Once the peptide is fully dissolved, dispense the stock solution into single-use aliquots in sterile, low-protein-binding polypropylene tubes. This is crucial to avoid repeated freeze-thaw cycles.
- **Storage:** Store the aliquots at -20°C or -80°C until use.

Protocol 2: Handling and Dilution of Reconstituted Tigapotide

This protocol describes the proper handling and dilution of the **Tigapotide** stock solution for experimental use.

Materials:

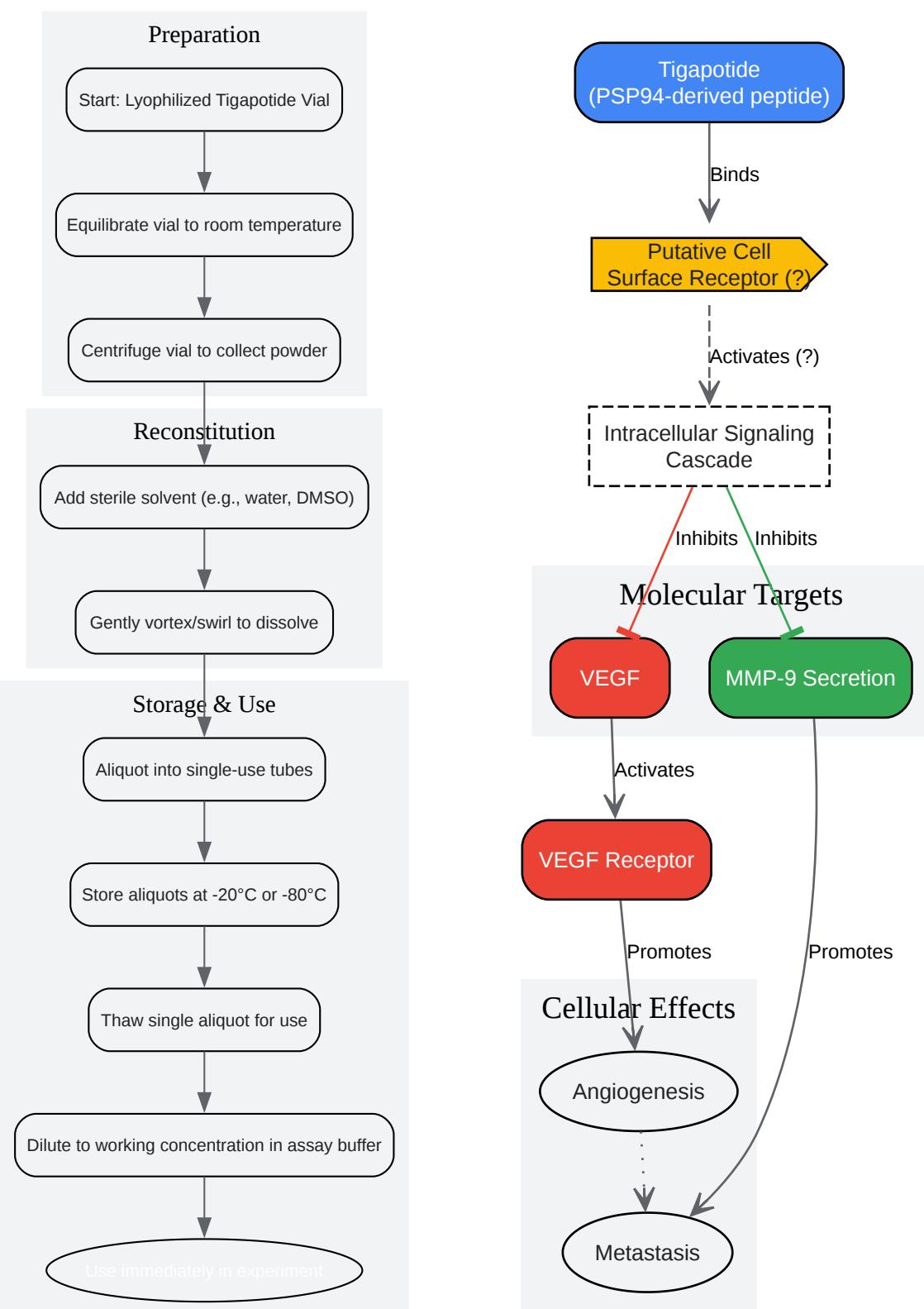
- Aliquoted **Tigapotide** stock solution
- Appropriate sterile assay buffer (e.g., PBS, cell culture medium)
- Sterile pipette and tips

Procedure:

- **Thawing:** Thaw a single aliquot of the **Tigapotide** stock solution at room temperature or on ice.
- **Dilution:** Dilute the stock solution to the final working concentration using the appropriate sterile assay buffer. For example, to prepare a 10 µM working solution from a 1 mg/mL stock solution (assuming a molecular weight of approximately 2039.1 g/mol for **Tigapotide**[2]), you would perform a series of dilutions.
- **Mixing:** Gently mix the diluted solution by pipetting up and down. Avoid vortexing.
- **Immediate Use:** Use the diluted working solution immediately in your experiment. Do not store diluted solutions for extended periods.

Visualizations

Experimental Workflow: Reconstitution and Handling



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References

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